

Technical Guide: Solubility of Methyl N-(4-chlorophenyl)carbamate in Methanol

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Compound of Interest

Compound Name: *methyl N-(4-chlorophenyl)carbamate*

Cat. No.: *B102794*

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For the attention of: Researchers, scientists, and drug development professionals.

Abstract: This technical guide addresses the solubility of **methyl N-(4-chlorophenyl)carbamate** in methanol. Despite a comprehensive search of scientific literature and chemical databases, specific quantitative solubility data for this compound in methanol is not publicly available. This guide, therefore, provides a detailed framework for the experimental determination and presentation of such data. It includes standardized experimental protocols, a template for data presentation, and logical workflow diagrams to assist researchers in generating and interpreting solubility information for this compound.

Introduction

Methyl N-(4-chlorophenyl)carbamate is a chemical compound of interest in various fields, including agriculture and pharmaceutical research.^{[1][2]} Understanding its solubility in common organic solvents like methanol is crucial for a range of applications, including synthesis, formulation, and analytical method development.^[3] Methanol is frequently used as a solvent in the analysis of N-methylcarbamates by High-Performance Liquid Chromatography (HPLC).^[3]

This document serves as a practical guide for determining the solubility of **methyl N-(4-chlorophenyl)carbamate** in methanol. In the absence of published quantitative data, the following sections outline the necessary experimental procedures and data representation formats.

Physicochemical Properties of Methyl N-(4-chlorophenyl)carbamate

A summary of the key physicochemical properties of **methyl N-(4-chlorophenyl)carbamate** is presented in Table 1.

Property	Value	Source
CAS Number	940-36-3	[1]
Molecular Formula	C ₈ H ₈ ClNO ₂	[2]
Molecular Weight	185.61 g/mol	[1][2]
Physical Form	Solid	

Solubility Data in Methanol

As of the date of this guide, specific quantitative solubility data for **methyl N-(4-chlorophenyl)carbamate** in methanol (e.g., in g/L or mol/L at specified temperatures) has not been found in publicly accessible scientific literature or chemical databases. The following sections provide a generalized protocol for the experimental determination of this data.

Experimental Protocol for Solubility Determination

The following is a standard protocol for determining the solubility of a solid compound in a solvent, which can be adapted for **methyl N-(4-chlorophenyl)carbamate** in methanol.

4.1. Materials and Equipment

- **Methyl N-(4-chlorophenyl)carbamate** (analytical standard)
- Methanol (HPLC grade or equivalent)
- Analytical balance
- Thermostatically controlled shaker or water bath
- Centrifuge

- Volumetric flasks
- Pipettes
- Syringe filters (e.g., 0.45 μm PTFE)
- High-Performance Liquid Chromatograph (HPLC) with UV detector or other suitable analytical instrument
- Scintillation vials or other suitable containers with secure caps

4.2. Experimental Procedure

- Preparation of Saturated Solutions:
 - Add an excess amount of **methyl N-(4-chlorophenyl)carbamate** to a series of vials containing a known volume of methanol.
 - Securely cap the vials to prevent solvent evaporation.
 - Place the vials in a thermostatically controlled shaker or water bath set to the desired temperature.
 - Allow the mixtures to equilibrate for a sufficient period (e.g., 24-48 hours) with constant agitation to ensure saturation.
- Sample Collection and Preparation:
 - After equilibration, allow the suspensions to settle.
 - Carefully withdraw a known volume of the supernatant using a pipette, avoiding any undissolved solid.
 - Filter the collected supernatant through a syringe filter to remove any remaining solid particles.
 - Dilute the filtered solution with a known volume of methanol to bring the concentration within the calibration range of the analytical method.

- Quantitative Analysis:
 - Prepare a series of calibration standards of **methyl N-(4-chlorophenyl)carbamate** in methanol of known concentrations.
 - Analyze the calibration standards and the diluted sample solutions using a validated analytical method, such as HPLC-UV.
 - Construct a calibration curve by plotting the analytical signal (e.g., peak area) against the concentration of the standards.
 - Determine the concentration of **methyl N-(4-chlorophenyl)carbamate** in the diluted sample solutions from the calibration curve.
- Calculation of Solubility:
 - Calculate the concentration of the saturated solution by taking into account the dilution factor.
 - Express the solubility in appropriate units, such as g/L or mol/L.

4.3. Data Presentation

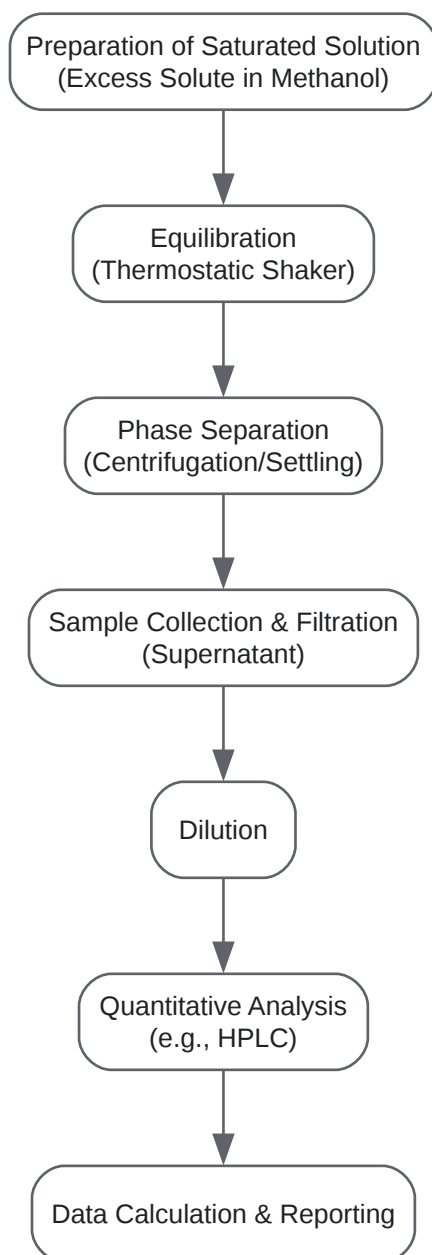
The experimentally determined solubility data should be presented in a clear and organized manner, as shown in the template in Table 2.

Temperature (°C)	Solubility (g/L)	Solubility (mol/L)	Method of Analysis
e.g., 20	e.g., HPLC-UV		
e.g., 25	e.g., HPLC-UV		
e.g., 30	e.g., HPLC-UV		

Visualizations

5.1. Experimental Workflow for Solubility Determination

The following diagram illustrates the general workflow for the experimental determination of solubility.

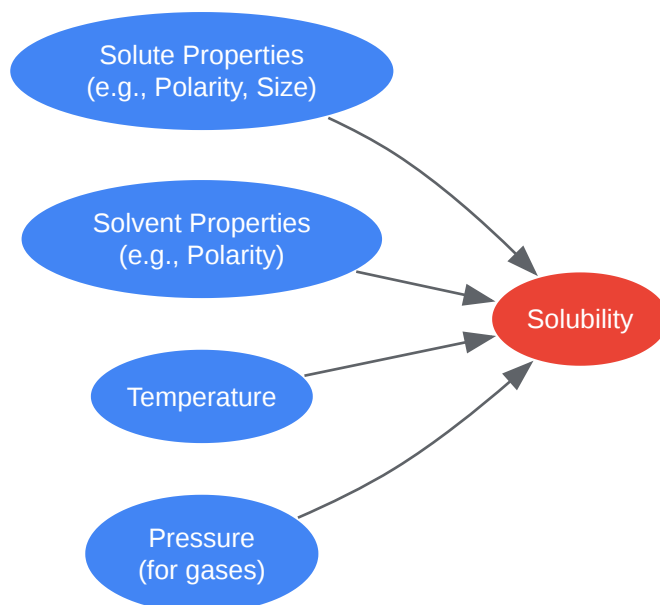


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Caption: Workflow for solubility determination.

5.2. Factors Influencing Solubility

The solubility of a compound is influenced by several interrelated factors. The diagram below illustrates these relationships.



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Caption: Key factors affecting solubility.

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References

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- 2. Mephenate | C₈H₈ClNO₂ | CID 17491 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. epa.gov [epa.gov]
- To cite this document: BenchChem. [Technical Guide: Solubility of Methyl N-(4-chlorophenyl)carbamate in Methanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b102794#methyl-n-4-chlorophenyl-carbamate-solubility-in-methanol]

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